

N-(Azido-PEG3)-NH-PEG3-acid safety data sheet information

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Compound of Interest

Compound Name: N-(Azido-PEG3)-NH-PEG3-acid

Cat. No.: B15541899

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An In-depth Technical Guide on the Safety of N-(Azido-PEG3)-NH-PEG3-acid

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is a technical guide compiled from publicly available safety information regarding organic azides and related compounds. It is intended for informational purposes for researchers, scientists, and drug development professionals. This is not a formal Safety Data Sheet (SDS). Always consult the official SDS provided by the manufacturer or supplier before handling **N-(Azido-PEG3)-NH-PEG3-acid**. The information herein is not a substitute for a thorough risk assessment and adherence to all applicable safety regulations and institutional protocols.

Chemical Identification and Properties

N-(Azido-PEG3)-NH-PEG3-acid is a bifunctional, non-cleavable linker commonly used in bioconjugation and drug development.[1] It features a terminal azide group for "click chemistry" applications and a terminal carboxylic acid for conjugation to amine-containing molecules.[2]



Identifier	Value
Chemical Name	N-(Azido-PEG3)-NH-PEG3-acid
CAS Number	2183440-72-2
Molecular Formula	C17H34N4O8[2][3]
Molecular Weight	422.48 g/mol [3]
Solubility	Soluble in Water, DMSO, and DMF[2]
Storage	Recommended at -20°C[2][4][5]

Hazard Identification and Classification

While a specific Safety Data Sheet for **N-(Azido-PEG3)-NH-PEG3-acid** was not found, the safety profile can be inferred from the hazards associated with its functional groups (organic azide, carboxylic acid) and data from structurally similar molecules. Organic azides are categorized as potentially explosive materials.[6][7] The azide ion itself is known to have a toxicity profile similar to that of cyanide.[6]

Based on the SDS for a similar compound, N-(acid-PEG3)-N-bis(PEG3-azide)[8], the following GHS classification is likely, although it should be confirmed with the supplier-specific SDS.

GHS Pictograms (Anticipated)	Signal Word (Anticipated)	Hazard Statements (Anticipated)
Exclamation Mark Skull and Crossbones	Warning	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when working with **N-(Azido-PEG3)-NH-PEG3-acid** due to the potential hazards of the azide functional group.



Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

Protection Type	Specification
Eye Protection	Safety glasses or splash goggles must be worn.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) are required. Gloves must be inspected before use and disposed of properly after handling.[9]
Body Protection	A lab coat must be worn. For procedures with a higher risk of splashing, a chemical-resistant apron is recommended.

Engineering Controls

Control	Specification
Ventilation	All handling of N-(Azido-PEG3)-NH-PEG3-acid, including weighing and solution preparation, must be conducted in a certified chemical fume hood.[9][10]
Safety Shield	For reactions involving heating or at a larger scale, the use of a blast shield is required.[9]

Handling Procedures

- Avoidance of Incompatible Materials:
 - Metals: Do not use metal spatulas or allow contact with metal surfaces to prevent the formation of highly shock-sensitive and explosive metal azides.[7][10] Use plastic or ceramic spatulas.[7][9][10]
 - Acids: Avoid contact with acids, as this can generate hydrazoic acid, which is highly toxic and explosive.[7]



 Halogenated Solvents: Never use halogenated solvents like dichloromethane or chloroform, as they can react to form extremely unstable di- and tri-azidomethane.[6][7][9]

· Energy Input:

- Organic azides can decompose violently upon exposure to external energy sources such as heat, light, friction, and pressure.[6][7]
- Avoid grinding or scratching solid azides.[11]
- Do not use ground glass joints, which can cause friction and potential detonation.

Purification:

- Purification techniques should be limited to extraction and precipitation.
- Distillation and sublimation are strictly prohibited for this class of compounds.

Storage and Waste Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Procedure	Protocol
Storage	Store in a cool, dark, and well-ventilated area, away from incompatible materials.[6][11] The recommended storage temperature is -20°C.[2] [4][5] Ensure containers are tightly sealed.
Waste Disposal	Azide-containing waste must be collected in a dedicated, clearly labeled waste container.[6][9] This waste stream must be kept separate from acidic waste.[6] Organic azides should be chemically converted to a more stable form, such as an amine, before disposal, if feasible.[7] Under no circumstances should azide solutions be poured down the drain, due to the risk of forming explosive metal azides with lead or copper pipes.[10]



Emergency Procedures

Exposure Type	First Aid Measures
Inhalation	Remove the individual to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.[8]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention.[8]
Eye Contact	Flush eyes immediately with large amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[8]
Spill	For small spills within a fume hood, absorb with an inert material, collect in a designated waste container, and decontaminate the area. For large spills, evacuate the laboratory and contact emergency services.

Diagrams Safe Handling Workflow for N-(Azido-PEG3)-NH-PEG3acid

Caption: Workflow for the safe handling of **N-(Azido-PEG3)-NH-PEG3-acid**.

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